

# Application Notes and Protocols: Z-Asp-OBzl in Drug Discovery

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## Compound of Interest

Compound Name: Z-Asp-OBzl

Cat. No.: B554429

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## Introduction

**Z-Asp-OBzl**, or N-Carbobenzyloxy-L-aspartic acid 1-benzyl ester, is a pivotal protected amino acid derivative utilized extensively in the field of drug discovery.<sup>[1][2]</sup> Its unique structural characteristics, featuring a benzyloxycarbonyl (Z) group protecting the amino terminus and a benzyl (OBzl) ester on the side-chain carboxyl group, make it an invaluable building block in the synthesis of complex peptides and other organic molecules.<sup>[1]</sup> This document provides detailed application notes and experimental protocols for the use of **Z-Asp-OBzl**, with a focus on its role in peptide synthesis and its relevance in the development of therapeutic agents, including potential precursors for caspase inhibitors.

## Chemical and Physical Properties

A comprehensive understanding of the physicochemical properties of **Z-Asp-OBzl** is crucial for its effective application in drug discovery workflows. These properties dictate its solubility, reactivity, and handling requirements.

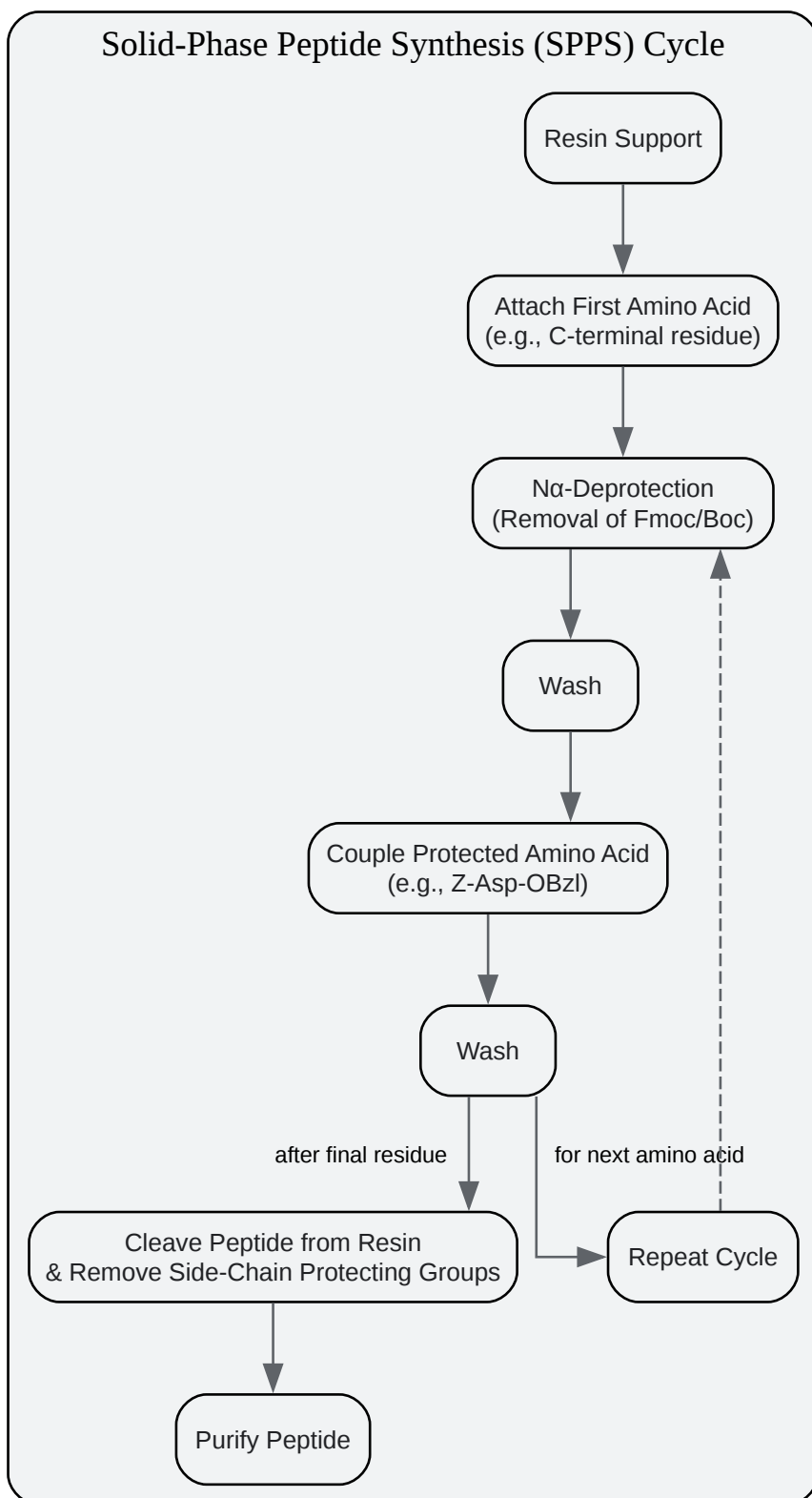
Property	Value	Reference
CAS Number	4779-31-1	<a href="#">[1]</a> <a href="#">[3]</a>
Molecular Formula	C <sub>19</sub> H <sub>19</sub> NO <sub>6</sub>	
Molecular Weight	357.36 g/mol	
Appearance	White to off-white crystalline solid/powder	
Melting Point	83-85°C	
Solubility	Soluble in organic solvents such as methanol, dimethyl sulfoxide (DMSO), acetone, chloroform, and ether. Less soluble in water.	

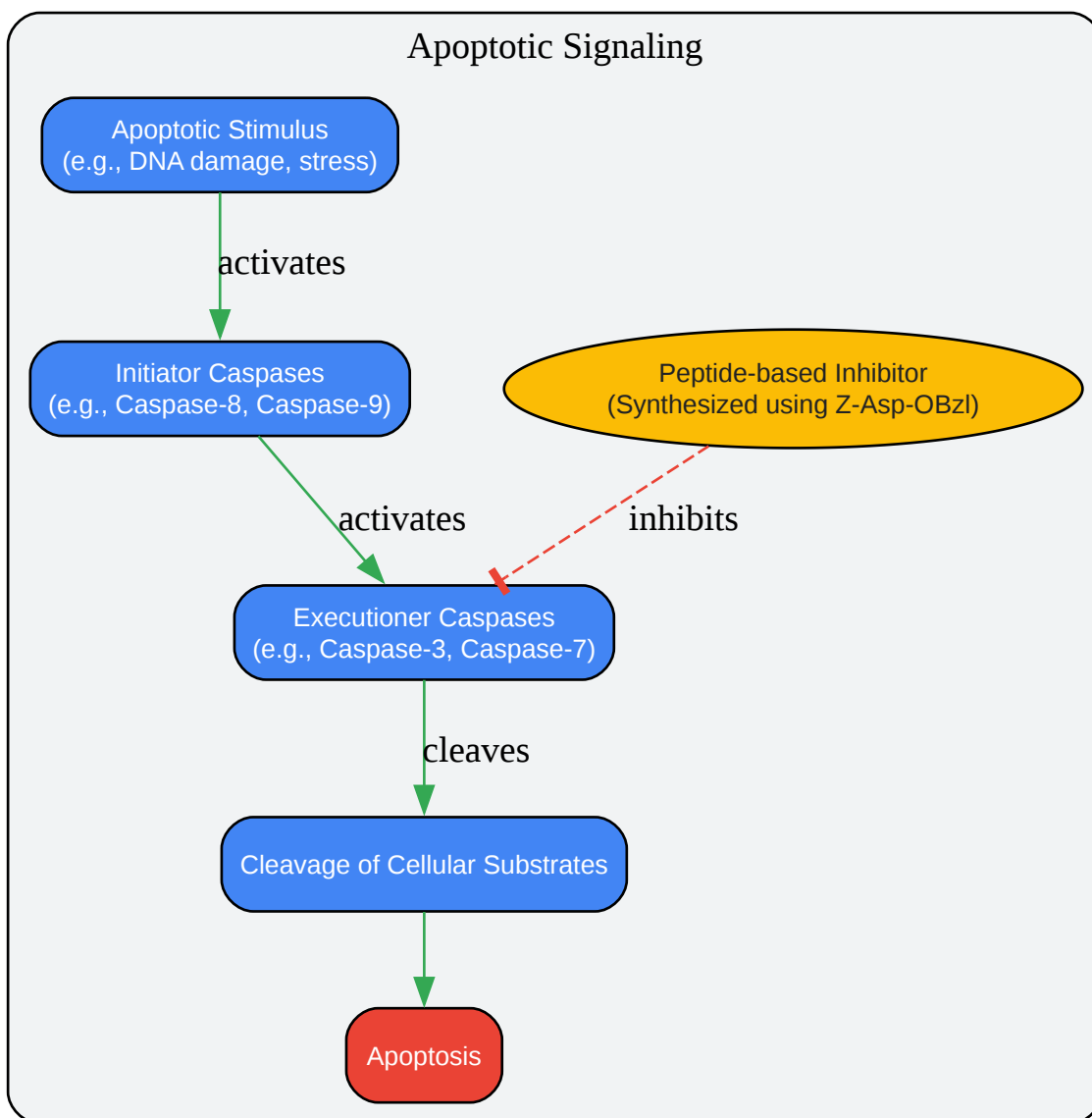
## Applications in Drug Discovery

**Z-Asp-OBzl** serves as a versatile intermediate in the synthesis of a wide array of drug candidates. Its primary application lies in peptide synthesis, a cornerstone of modern drug discovery for creating therapeutics ranging from hormonal analogs to enzyme inhibitors.

### Peptide Synthesis

**Z-Asp-OBzl** is a critical reagent in both solid-phase peptide synthesis (SPPS) and solution-phase peptide synthesis. The protecting groups (Z and OBzl) prevent unwanted side reactions at the amino and side-chain carboxyl groups of the aspartic acid residue during peptide chain elongation. This controlled reactivity is fundamental for the synthesis of peptides with high purity and yield, which is essential for the development of peptide-based drugs targeting a multitude of diseases.





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## References

- 1. nbinno.com [nbinno.com]

- 2. CAS 4779-31-1: Z-Asp-OBzl | CymitQuimica [cymitquimica.com]
- 3. Z-Asp-OBzl | C<sub>19</sub>H<sub>19</sub>NO<sub>6</sub> | CID 6994509 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Application Notes and Protocols: Z-Asp-OBzl in Drug Discovery]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b554429#case-studies-of-z-asp-obzl-in-drug-discovery]

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